

Technical Guide: Stability Profiling and Characterization of (S)-Azelastine N-Oxide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (S)-Azelastine N-Oxide

CAS No.: 1346617-06-8

Cat. No.: B602085

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Executive Summary

In the development of (S)-Azelastine—the pharmacologically active enantiomer of the second-generation antihistamine Azelastine—the control of oxidative impurities is critical for regulatory compliance (ICH Q3A/B) and product safety. **(S)-Azelastine N-Oxide** (CAS: 1346617-06-8) represents a primary degradation product formed via the oxidation of the tertiary amine within the azepane ring. Unlike hydrolytic degradants, this impurity introduces additional stereochemical complexity, often presenting as a mixture of diastereomers that challenges conventional achiral HPLC resolution.

This guide provides a technical deep-dive into the stability profile of **(S)-Azelastine N-Oxide**, detailing its formation kinetics, analytical characterization via LC-MS/Q-TOF, and rigorous protocols for oxidative stress testing.

Chemical Basis of Instability

Structural Vulnerability

(S)-Azelastine contains a hexahydro-1-methyl-1H-azepine moiety.[1] The tertiary nitrogen in this ring is electron-rich and highly susceptible to electrophilic attack by Reactive Oxygen Species (ROS), specifically peroxides found in excipients (e.g., povidone, PEG) or atmospheric oxygen under high-stress conditions.

Stereochemical Implications

The oxidation of (S)-Azelastine does not merely add an oxygen atom; it creates a new center of chirality at the nitrogen atom (though nitrogen inversion usually prevents isolation of N-chiral centers, N-oxides are configurationally stable). Consequently, the oxidation of the pure (S)-enantiomer yields **(S)-Azelastine N-Oxide**, which may exist as a pair of diastereomers (syn/anti relative to the azepane ring substituents).

- Parent: (S)-Azelastine[2][3]
- Transformation:
- Result: Formation of polar, hygroscopic N-oxide species with distinct retention times in Reverse Phase Chromatography (RPC).

Degradation Pathway Diagram

The following diagram illustrates the oxidative pathway and the relationship between the parent molecule and its N-oxide degradant.

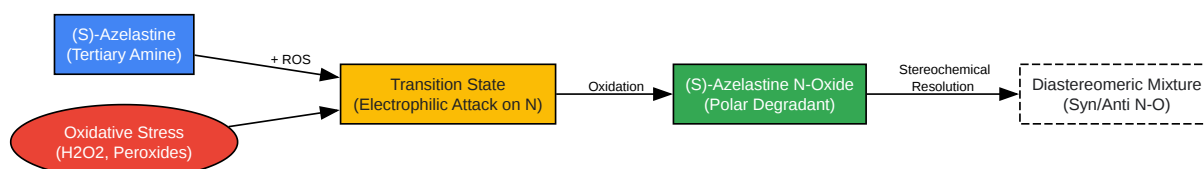


Figure 1: Oxidative Degradation Pathway of (S)-Azelastine to N-Oxide

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Figure 1: Mechanistic pathway showing the susceptibility of the azepane tertiary amine to oxidative attack, leading to N-oxide formation.[1][2][3][4][5][6][7][8][9][10][11]

Stability Profile and Stress Testing Data

Forced Degradation Summary

Recent forced degradation studies on Azelastine Hydrochloride have established its sensitivity profile.^[7] While the drug shows resilience to thermal stress, it exhibits significant degradation under oxidative and photolytic conditions.^[12]

Stress Condition	Reagent / Condition	Duration	Degradation Observed	Major Impurity Identified
Oxidative	30% H ₂ O ₂ at 80°C	2-5 Hours	High (>15%)	Azelastine N-Oxide
Acidic Hydrolysis	1N HCl at 80°C	5 Hours	Low (<5%)	Desmethyl Azelastine
Alkaline Hydrolysis	1N NaOH at 80°C	5 Hours	Moderate (5-10%)	Carboxylic Acid Deriv.
Photolytic	UV Light (254 nm)	24 Hours	Moderate	Photo-isomers
Thermal	70°C (Dry Heat)	8 Hours	Negligible	None

Data synthesized from forced degradation studies on Azelastine HCl [1, 2].^{[4][7][10][12]}

Kinetics of N-Oxide Formation

The formation of **(S)-Azelastine N-Oxide** follows pseudo-first-order kinetics in the presence of excess peroxide. The reaction rate is pH-dependent; basic conditions enhance the nucleophilicity of the tertiary amine, thereby accelerating N-oxide formation.

Analytical Methodology: Detection and Characterization

To accurately quantify **(S)-Azelastine N-Oxide**, a stability-indicating method (SIM) must be employed. Standard C18 columns are generally effective, but specific mobile phase modifiers are required to manage the peak shape of the polar N-oxide.

Recommended LC-MS/UPLC Protocol

This protocol ensures separation of the N-oxide from the parent peak and other process impurities.

- Instrument: UPLC coupled with Q-TOF-MS (for characterization) or PDA (for routine release).
- Column: Kinetex C18 (100 x 4.6 mm, 2.6 μ m) or equivalent.[\[4\]](#)[\[7\]](#)[\[12\]](#)
- Mobile Phase A: 10mM Ammonium Formate (pH 3.0 adjusted with Formic Acid).
- Mobile Phase B: Acetonitrile : Methanol (50:50 v/v).
- Elution Mode: Isocratic or Gradient (Isocratic 60:40 A:B recommended for routine N-oxide monitoring).
- Flow Rate: 0.8 - 1.0 mL/min.
- Detection: UV at 241 nm (Azelastine λ_{max}).[\[4\]](#)[\[12\]](#)
- MS Parameters: Positive ESI mode; Mass range 100–1000 m/z.

Identification Criteria

- Retention Time (RT): The N-oxide is more polar than (S)-Azelastine. Expect the N-oxide to elute earlier (lower) than the parent peak in Reverse Phase chromatography.
- Mass Shift: Look for a parent ion at $[M+H]^+ + 16$ Da.
 - (S)-Azelastine: ~382.17 m/z
 - **(S)-Azelastine N-Oxide**: ~398.17 m/z

Experimental Protocol: Oxidative Stress Study

This protocol is designed to generate **(S)-Azelastine N-Oxide** in situ for method validation (specificity) and to determine the "worst-case" stability limits.

Workflow Diagram

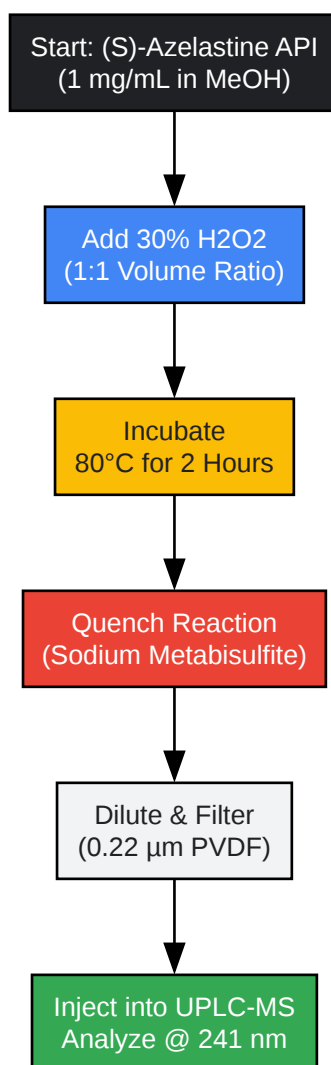


Figure 2: Oxidative Forced Degradation Workflow

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Figure 2: Step-by-step workflow for generating and isolating N-oxide impurities for validation.

Detailed Steps

- Preparation: Dissolve 10 mg of (S)-Azelastine HCl in 10 mL of Methanol.

- Stressing: Transfer 5 mL of stock solution to a reflux flask. Add 5 mL of 30% Hydrogen Peroxide ().
- Incubation: Heat at 80°C for 2 hours. Note: If degradation exceeds 20%, reduce temperature to 60°C to prevent secondary degradation.
- Quenching: Cool to room temperature. Add a stoichiometric excess of Sodium Metabisulfite solution to neutralize residual peroxide (verify with starch-iodide paper).
- Analysis: Dilute to analytical concentration with Mobile Phase and inject immediately.

Control Strategies & Mitigation

To maintain **(S)-Azelastine N-Oxide** levels below the ICH Q3B qualification threshold (typically 0.15% or 1.0 mg/day intake), the following controls are mandatory:

- Excipient Selection: Use "Low Peroxide" grades of Povidone, PEG, or Polysorbates. Peroxides in these excipients are the primary driver of N-oxide formation in solid/liquid dosage forms.
- Manufacturing Environment: Process under nitrogen blanketing if formulation involves liquid phases or heating.
- Packaging: Use packaging with low oxygen permeability (e.g., Alu-Alu blisters) and consider oxygen scavengers for high-risk formulations.
- Storage: The N-oxide is hygroscopic.[9][13] Store reference standards at -20°C under inert atmosphere [3].

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- To cite this document: BenchChem. [Technical Guide: Stability Profiling and Characterization of (S)-Azelastine N-Oxide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b602085/docs#technical-guide-stability-profiling-and-characterization-of-s-azelastine-n-oxide\]](https://www.benchchem.com/product/b602085/docs#technical-guide-stability-profiling-and-characterization-of-s-azelastine-n-oxide)

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